

In-Depth Technical Guide to Rhenium(III) Bromide (Re_3Br_9)

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Compound of Interest

Compound Name: Rhenium bromide (ReBr_3)

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This guide provides a comprehensive overview of the chemical and physical properties, synthesis, and structural characteristics of Rhenium(III) Bromide. All quantitative data is presented in structured tables, and detailed experimental protocols for its synthesis are provided.

Core Properties and Formula

Rhenium(III) bromide is an inorganic compound most accurately represented by the chemical formula Re_3Br_9 , indicating its trimeric nature in the solid state.^[1] For stoichiometric calculations, the simpler formula ReBr_3 is often used. It appears as a black, lustrous crystalline solid.^[1]

Physicochemical Properties

The key physicochemical properties of Rhenium(III) bromide are summarized in the table below.

Property	Value	Reference(s)
Molecular Formula	Re ₃ Br ₉ (Trimeric) / ReBr ₃ (Monomeric)	[1]
Molar Mass (as ReBr ₃)	425.92 g/mol	[1]
Appearance	Black lustrous solid	[1]
Melting Point	500 °C (932 °F; 773 K) (sublimes)	[1]
Solubility in Water	Reacts to form rhenium(IV) oxide (ReO ₂)	[1]
Solubility (Organic)	Sparingly soluble in ether and acetone; reacts with methanol and ammonia	[1]
Std. Enthalpy of Formation (ΔfH ₂₉₈ [⊖])	-164.4 kJ/mol	[1]

Molecular Structure and Crystallography

The fundamental structural unit of Rhenium(III) bromide is the trirhenium nonabromide (Re₃Br₉) cluster. This cluster consists of a triangle of rhenium atoms, with Re-Re bond distances indicative of metal-metal bonding. The structure is analogous to that of the more extensively studied trirhenium nonachloride (Re₃Cl₉).^[1]

The Re₃Br₉ molecule features three rhenium atoms forming a triangle. Three bromine atoms act as bridging ligands along the edges of this triangle, while six bromine atoms are in terminal positions, two bonded to each rhenium atom.

Fig 1. Molecular structure of the Re₃Br₉ cluster.

Crystallographic Data

Rhenium(III) bromide is isostructural with Rhenium(III) chloride (Re₃Cl₉). The crystallographic data for the analogous Re₃Cl₉ is presented below, which provides a reliable model for the crystal structure of Re₃Br₉.

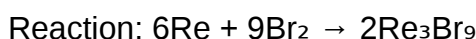
Parameter	Value for Re ₃ Cl ₉ (Isostructural)	Reference(s)
Crystal System	Rhombohedral	[2]
Space Group	R-3m, No. 166	[2]

Experimental Protocols: Synthesis

Several methods for the synthesis of Rhenium(III) bromide have been established. The choice of method may depend on the available starting materials and desired purity.

Method 1: Direct Bromination of Rhenium Metal

This method involves the high-temperature reaction of metallic rhenium with bromine gas.



Protocol:

- Place rhenium metal powder in a quartz combustion tube within a tube furnace.
- Purge the system with a dry, inert gas, such as nitrogen, to remove air and moisture. The presence of oxygen will lead to the formation of rhenium(III) oxybromide.[1]
- Heat the furnace to 500 °C.
- Once the temperature is stable, pass a slow stream of dry nitrogen gas saturated with bromine vapor over the rhenium metal.
- The volatile product, Re₃Br₉, sublimes and is collected in a cooler part of the reaction tube downstream.
- After the reaction is complete (typically several hours, depending on the scale), cool the furnace to room temperature under a continuous flow of nitrogen.
- Carefully collect the crystalline product in an inert atmosphere (e.g., a glovebox) due to its hygroscopic nature.

Method 2: Thermal Decomposition of Rhenium(V) Bromide

This is an alternative route involving the decomposition of a higher oxidation state rhenium bromide.



Protocol:

- Place Rhenium(V) bromide (ReBr_5) in a sealed, evacuated quartz ampoule.
- Heat the ampoule in a furnace with a temperature gradient. The hotter end should be maintained at a temperature sufficient to decompose the ReBr_5 (typically $>300\text{ }^\circ\text{C}$), while the cooler end should be held at a temperature suitable for the condensation of Re_3Br_9 crystals (around $200\text{-}250\text{ }^\circ\text{C}$).
- Over time, the ReBr_5 will decompose, and the less volatile Re_3Br_9 will crystallize in the cooler zone of the ampoule.
- After the reaction is complete, cool the furnace to room temperature before opening the ampoule in an inert atmosphere to recover the product.

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References

- 1. pubs.acs.org [pubs.acs.org]
- 2. Trirhenium nonachloride - Wikipedia [en.wikipedia.org]
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